

Application Notes and Protocols for Printing Disperse Red 91 on Synthetic Fabrics

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Compound of Interest

Compound Name: *Disperse red 91*

Cat. No.: *B076703*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the use of **Disperse Red 91** in the dyeing of synthetic fabrics, with a particular focus on nylon. The information is intended to guide researchers in the application of this anthraquinone-based dye for achieving consistent and high-quality coloration of materials for various research and development purposes.

Introduction to Disperse Red 91

Disperse Red 91, with a Colour Index (C.I.) number of 60753 and CAS number 12236-10-1, is a non-ionic disperse dye belonging to the anthraquinone class of colorants.^[1] Its molecular structure imparts a bright red hue. Due to its low water solubility, it is applied to hydrophobic fibers from an aqueous dispersion. It is suitable for dyeing synthetic fibers such as polyester, acetate, and nylon.^[2] The dyeing mechanism primarily involves the diffusion of the small dye molecules into the amorphous regions of the polymer structure at elevated temperatures, where they are held by van der Waals forces and hydrophobic interactions.^[1]

Quantitative Data Summary

The following tables summarize the key properties and performance data for **Disperse Red 91**. It is important to note that fastness properties can vary depending on the specific substrate, depth of shade, and processing conditions.

Table 1: Physicochemical Properties of **Disperse Red 91**

Property	Value
C.I. Name	Disperse Red 91
C.I. Number	60753
CAS Number	12236-10-1
Chemical Class	Anthraquinone
Molecular Formula	C ₂₀ H ₂₁ NO ₅
Molecular Weight	355.39 g/mol
Appearance	Red Powder

Table 2: Representative Colorfastness Properties of **Disperse Red 91** on Synthetic Fabrics

Fastness Property	Test Method	Rating (Scale 1-5)
Light Fastness	AATCC 16.3	4-5
Washing Fastness (Color Change)	ISO 105-C06	4
Washing Fastness (Staining)	ISO 105-C06	4
Rubbing Fastness (Dry)	ISO 105-X12	4
Rubbing Fastness (Wet)	ISO 105-X12	3-4
Perspiration Fastness	ISO 105-E04	4

Note: Fastness ratings are based on typical performance and can vary. A rating of 5 indicates excellent fastness, while 1 indicates poor fastness.

Experimental Protocols

The following protocols outline the procedures for pre-treatment, dyeing, and post-treatment of nylon fabric with **Disperse Red 91** using the exhaust dyeing method.

Pre-treatment of Nylon Fabric

Objective: To remove any impurities, oils, and sizing agents from the fabric that could interfere with dye uptake and levelness.

Materials:

- Nylon fabric
- Non-ionic detergent (e.g., Synthrapol)
- Soda ash (Sodium Carbonate)
- Deionized water

Procedure:

- Prepare a scouring bath with a liquor ratio of 20:1 (20 parts water to 1 part fabric by weight).
- Add 1.0 g/L of a non-ionic detergent and 1.0 g/L of soda ash to the bath.
- Immerse the nylon fabric in the bath and raise the temperature to 60-70°C.
- Maintain this temperature for 30 minutes with gentle agitation.
- Drain the scouring liquor and rinse the fabric thoroughly with warm water, followed by a cold water rinse until the rinse water is clear and has a neutral pH.
- The fabric is now ready for dyeing.

Exhaust Dyeing of Nylon with Disperse Red 91

Objective: To dye the pre-treated nylon fabric with **Disperse Red 91** to a desired shade.

Materials:

- Pre-treated nylon fabric
- **Disperse Red 91**

- Dispersing agent
- Leveling agent
- Acetic acid (or a suitable pH buffer)
- Deionized water

Typical Recipe for a Medium Red Shade:

- **Disperse Red 91**: 1.0% on weight of fabric (o.w.f)
- Dispersing agent: 1.0 g/L
- Leveling agent: 0.5 g/L
- Acetic Acid (80%): to adjust pH to 4.5-5.5
- Liquor Ratio: 20:1

Procedure:

- Set up a dye bath with the required volume of deionized water at 40°C.
- Add the dispersing agent and leveling agent to the dye bath and stir until fully dissolved.
- In a separate container, make a paste of the **Disperse Red 91** powder with a small amount of cold water. Add this paste to the dye bath with continuous stirring to ensure proper dispersion.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Immerse the pre-treated nylon fabric in the dye bath.
- Raise the temperature of the dye bath to 100°C at a rate of 1-2°C per minute.
- Hold the temperature at 100°C for 45-60 minutes, ensuring the fabric is fully submerged and gently agitated.

- After the dyeing time, cool the dye bath down to 60-70°C.
- Drain the dye bath and rinse the fabric with warm water.

Post-treatment: Reduction Clearing

Objective: To remove any unfixed surface dye from the fabric, thereby improving wash fastness and the brightness of the shade.[3][4]

Materials:

- Dyed nylon fabric
- Sodium Hydrosulfite (Reducing agent)
- Caustic Soda (Sodium Hydroxide)
- Deionized water

Procedure:

- Prepare a fresh bath with a liquor ratio of 20:1 at 40-50°C.
- Add 2.0 g/L of Sodium Hydrosulfite and 1.0-2.0 g/L of Caustic Soda to the bath.
- Immerse the rinsed, dyed fabric in the reduction clearing bath.
- Raise the temperature to 60-70°C and hold for 15-20 minutes with gentle agitation.
- Drain the bath and rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Neutralize the fabric with a very dilute solution of acetic acid if necessary, followed by a final cold water rinse.
- Dry the fabric at a moderate temperature.

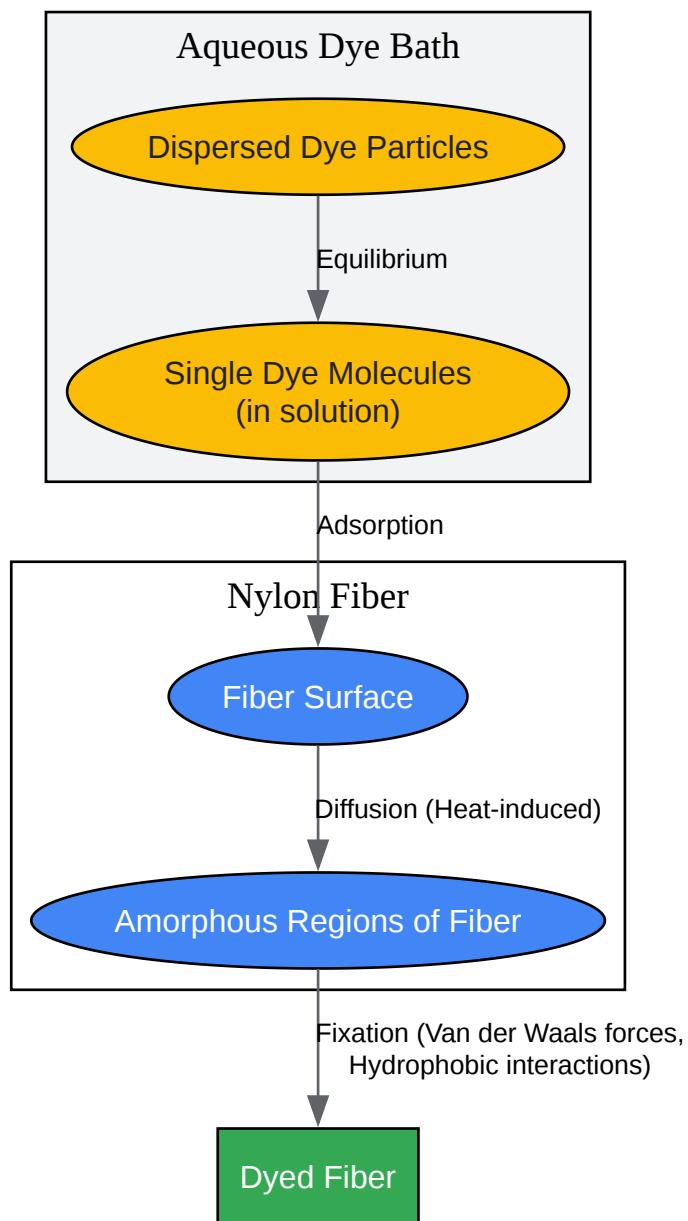
Visualizations

Dyeing Process Workflow

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Caption: Workflow for the exhaust dyeing of nylon fabric with **Disperse Red 91**.

Dye-Fiber Interaction Pathway



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Caption: Mechanism of **Disperse Red 91** interaction with nylon fiber during dyeing.

Safety Precautions

When handling **Disperse Red 91** powder and the chemicals involved in the dyeing process, it is essential to follow standard laboratory safety procedures.^{[5][6][7]}

- Work in a well-ventilated area or under a fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dye powder and chemical vapors.
- Consult the Safety Data Sheet (SDS) for **Disperse Red 91** and all other chemicals for detailed safety information.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

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